

Personal protective equipment for handling YM-1

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Compound of Interest

Compound Name: YM-1

Cat. No.: B1493408

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Essential Safety and Handling Guide for YM-155

This guide provides comprehensive safety and logistical information for handling the chemical compound **YM-155** in a laboratory setting. Adherence to these procedures is crucial for ensuring the safety of all personnel and the integrity of research.

Hazard Identification and Risk Assessment

While **YM-155** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to handle it with the standard precautions applicable to all laboratory chemicals. A thorough risk assessment should be conducted before commencing any experiment involving **YM-155**.

Summary of Known Hazards:

Hazard Type	Description
Health Hazards	The substance is not classified as hazardous. General handling may cause minimal to no skin irritation. In case of inhalation, move to fresh air and consult a doctor if complaints arise. For eye contact, rinse with running water for several minutes. If swallowed and symptoms persist, consult a doctor.
Fire and Explosion	YM-155 is not flammable and does not present an explosion hazard.
Reactivity	No specific reactivity data is available. Standard practice is to avoid mixing with other chemicals unless a specific reaction protocol is being followed. [1]

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary defense against potential chemical exposure.[\[2\]](#)[\[3\]](#) The following table outlines the recommended PPE for handling **YM-155**, based on general laboratory best practices.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory to protect against splashes.[4][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Gloves should be inspected for integrity before each use and changed frequently.[6] Wash hands thoroughly after removing gloves.[6][7]
Body Protection	Laboratory coat	A lab coat should be worn to protect skin and clothing from potential contamination.[6][8] It should be kept fastened and should not be worn outside the laboratory.[7]
Foot Protection	Closed-toe shoes	Shoes must completely cover the feet to protect against spills and falling objects.[6][8]

Handling and Storage Procedures

Proper handling and storage are essential to prevent contamination and ensure the stability of **YM-155**.

Step-by-Step Handling Protocol:

- Preparation: Before handling, read the Safety Data Sheet (SDS) for **YM-155** thoroughly.[6] Ensure that the work area is clean and uncluttered.[6]
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.
- Dispensing: When weighing or transferring **YM-155** powder, do so in a designated area, such as a fume hood or a balance enclosure, to minimize the risk of inhalation or creating dust.

- **Solution Preparation:** When preparing solutions, add **YM-155** to the solvent slowly to avoid splashing.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water.[\[6\]](#) Clean and decontaminate the work surface.[\[7\]](#)

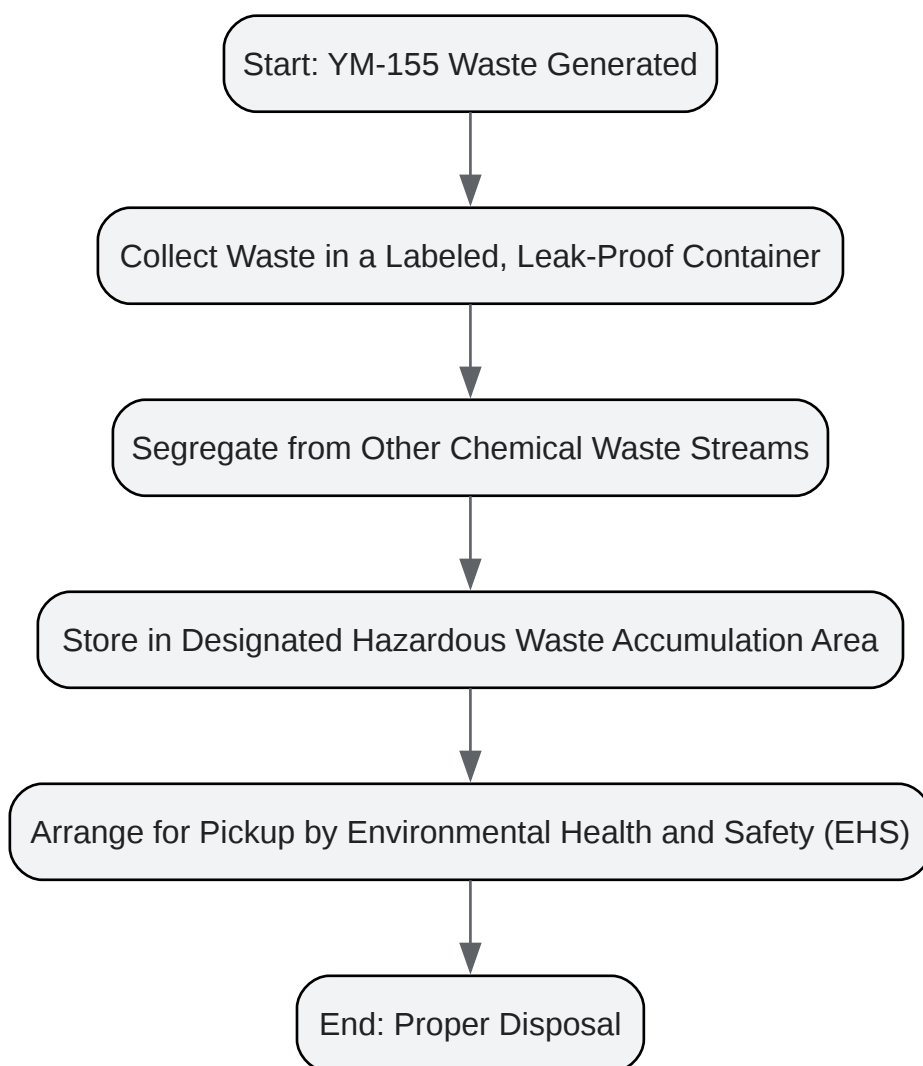
Storage Guidelines:

Storage Condition	Recommendation
General	Store in a tightly closed container in a well-ventilated area. [1]
Temperature	Keep in a cool place. [1]
Incompatibilities	Store away from incompatible materials. While specific incompatibilities for YM-155 are not listed, a general precaution is to store it separately from strong acids and bases. [9]

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.
[\[1\]](#)

YM-155 Waste Disposal Workflow:



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Caption: Workflow for the proper disposal of **YM-155** waste.

Disposal Steps:

- Collection: Collect all **YM-155** waste, including contaminated consumables (e.g., pipette tips, tubes), in a designated, leak-proof waste container.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name "**YM-155**".^[10]
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory.

- Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste.^[10] Do not pour chemical waste down the drain.^{[6][9]}

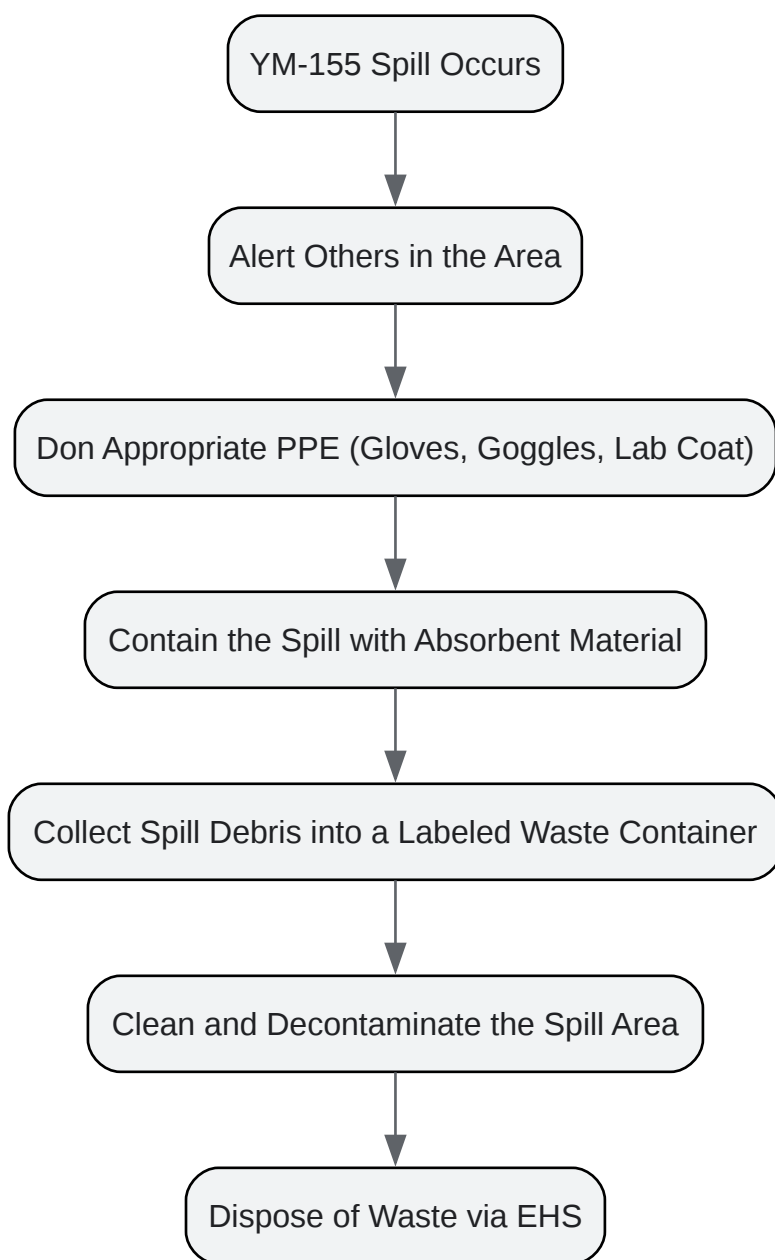
Emergency Procedures

In the event of an emergency, follow these procedures and immediately report the incident to your supervisor.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If respiratory symptoms occur, seek medical attention. ^{[1][4]}
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water. ^[1]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. ^[1] Seek medical attention.
Ingestion	Rinse the mouth with water. Do not induce vomiting. ^[1] Seek medical attention.

Spill Response Workflow:



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Caption: Step-by-step procedure for responding to a **YM-155** spill.

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